Technical Support Center: 4-Formyl-2-methoxyphenyl 3-methylbenzoate

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Compound of Interest

Compound Name:	*4-Formyl-2-methoxyphenyl 3-methylbenzoate*
CAS No.:	*321725-87-5*
Cat. No.:	*B1298558*

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Welcome to the technical support guide for **4-Formyl-2-methoxyphenyl 3-methylbenzoate**. This document is designed for researchers, scientists, and drug development professionals to provide in-depth, field-proven insights into the stability, degradation, and analytical troubleshooting of this compound. Our goal is to explain the causality behind experimental observations and provide robust, self-validating protocols to ensure the integrity of your research.

Frequently Asked Questions (FAQs)

This section addresses common issues encountered during the handling, storage, and analysis of **4-Formyl-2-methoxyphenyl 3-methylbenzoate**.

Question 1: What are the primary factors causing the degradation of **4-Formyl-2-methoxyphenyl 3-methylbenzoate**, and how can I ensure its stability during storage?

Answer:

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The structure of **4-Formyl-2-methoxyphenyl 3-methylbenzoate** contains two primary functional groups susceptible to degradation: a phenyl ester and an aromatic aldehyde. Therefore, the principal degradation pathways are hydrolysis and oxidation.

- Hydrolytic Degradation: The ester linkage is prone to cleavage in the presence of water, a reaction catalyzed by acidic or basic conditions.[1][2][3] This is often the most common degradation pathway, yielding 4-Formyl-2-methoxyphenol (a vanillin derivative) and 3-methylbenzoic acid. Alkaline conditions, in particular, can significantly accelerate this hydrolysis.[3][4]

- Oxidative Degradation: The aldehyde (formyl) group is susceptible to oxidation, converting it into a carboxylic acid.[5][6][7][8] This would result in the formation of 4-carboxy-2-methoxyphenyl 3-methylbenzoate. This reaction can be initiated by atmospheric oxygen, peroxides, or other oxidizing agents.[8]

- Photodegradation: Aromatic compounds can be sensitive to light, particularly in the UV spectrum. Exposure can lead to the formation of various photolytic degradation products.[9][10]

- Thermal Degradation: High temperatures can provide the energy needed to overcome activation barriers for various decomposition reactions.[11]

Recommendations for Stable Storage: To ensure the long-term stability of the compound, we recommend the following storage conditions:

- Temperature: Store in a cool, dark place, preferably refrigerated or frozen (-20°C for long-term storage).

- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) to minimize exposure to oxygen and moisture.

- Light: Protect from light by using amber vials or storing in a light-proof container.

- pH: If in solution, ensure the solvent is aprotic and neutral. Avoid aqueous solutions with acidic or basic pH for storage.

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Question 2: I suspect my compound is hydrolyzing. What are the expected products, and how can I confirm this?

Answer:

If hydrolysis is occurring, the ester bond will cleave, as shown in the pathway diagram below. This reaction breaks the parent molecule into two smaller, more polar compounds.

Expected Hydrolysis Products:

- 4-Formyl-2-methoxyphenol (also known as vanillin)
- 3-Methylbenzoic acid

Confirmation Methodology: The most effective way to confirm hydrolysis is by using a stability-indicating chromatographic method, such as High-Performance Liquid Chromatography (HPLC).[12][13]

- Expected Chromatographic Changes: As hydrolysis proceeds, you will observe a decrease in the peak area of the parent compound, **4-Formyl-2-methoxyphenyl 3-methylbenzoate**. Concurrently, two new, typically earlier-eluting peaks corresponding to the more polar hydrolysis products will appear and grow over time.
- Confirmation with Standards: The definitive way to confirm the identity of these new peaks is to run authentic reference standards of 4-Formyl-2-methoxyphenol and 3-methylbenzoic acid on your HPLC system. If the retention times of the new peaks in your degraded sample match those of the reference standards, you have confirmed hydrolysis.
- LC-MS Analysis: Liquid Chromatography-Mass Spectrometry (LC-MS) can be used to confirm the molecular weights of the degradation products.[14][15][16] The expected m/z values for the products would confirm their identity (see data table below).

Question 3: I am observing unexpected peaks during HPLC analysis. How can I troubleshoot this and identify the impurities?

Answer:

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Unexpected peaks in an HPLC chromatogram can arise from several sources: contamination, issues with the mobile phase or system, or actual degradation of your sample.[17][18][19][20]

Systematic Troubleshooting Approach:

- Isolate the Source: First, determine if the peak is from the sample or the system. Inject a "blank" (your sample solvent). If the peak is still present, the issue is with your mobile phase, solvent, or carry-over from a previous injection.[18]
  - Mobile Phase: Prepare fresh mobile phase using high-purity (HPLC-grade) solvents and additives. Contaminants in solvents are a common cause of ghost peaks.[18]
  - System Carry-over: Perform several needle washes and inject multiple blanks to flush the system.[18]
- Investigate Sample Degradation: If the peak is only present when your sample is injected, it is likely a related impurity or a degradation product.
  - Review Sample History: Was the sample recently prepared? Has it been stored properly? Was it exposed to heat, light, or non-neutral pH?
  - Perform a Forced Degradation Study: To proactively identify potential degradation products, a forced degradation study is the industry-standard approach.[9][10][21][22] This involves intentionally stressing the compound under various conditions (acid, base, oxidation, heat, light) to generate the degradation products in a controlled manner. This will help you create a comprehensive impurity profile.
  - Use Mass Spectrometry (LC-MS): For definitive identification of unknown peaks, LC-MS is an invaluable tool. It provides the molecular weight of the unknown compound, which is a critical piece of information for structural elucidation.[15][16][23]

Troubleshooting & Protocols

Guide 1: Protocol for a Forced Degradation Study

A forced degradation study is essential for understanding degradation pathways and developing a stability-indicating analytical method, as mandated by ICH guidelines.[9][21][24] The goal is to achieve 5-20% degradation of the active pharmaceutical ingredient (API).[21]

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Objective: To intentionally degrade **4-Formyl-2-methoxyphenyl 3-methylbenzoate** under controlled stress conditions to identify likely degradation products and validate the analytical method's specificity.

Materials:

- **4-Formyl-2-methoxyphenyl 3-methylbenzoate**
- HPLC-grade Acetonitrile and Water
- Hydrochloric Acid (HCl), Sodium Hydroxide (NaOH), Hydrogen Peroxide (H_2O_2)
- Calibrated HPLC/UPLC system with UV or PDA detector (LC-MS is recommended for identification)
- Photostability chamber and calibrated oven

Step-by-Step Protocol:

- Prepare Stock Solution: Prepare a stock solution of the compound at approximately 1 mg/mL in acetonitrile.
- Acid Hydrolysis: Mix 1 mL of stock solution with 1 mL of 0.1 M HCl. Keep at 60°C. Withdraw aliquots at time points (e.g., 2, 4, 8, 24 hours), neutralize with an equivalent amount of 0.1 M NaOH, dilute with mobile phase, and inject into the HPLC.
- Base Hydrolysis: Mix 1 mL of stock solution with 1 mL of 0.1 M NaOH. Keep at room temperature. Withdraw aliquots at shorter time points (e.g., 10, 30, 60, 120 minutes), neutralize with 0.1 M HCl, dilute, and inject. Note: Base hydrolysis of esters is typically much faster than acid hydrolysis.[3]
- Oxidation: Mix 1 mL of stock solution with 1 mL of 3% H_2O_2. Keep at room temperature for up to 24 hours.[21] Withdraw aliquots, dilute, and inject.
- Thermal Degradation: Store a solid sample and a solution of the compound in an oven at an elevated temperature (e.g., 80°C). Analyze at set time points.

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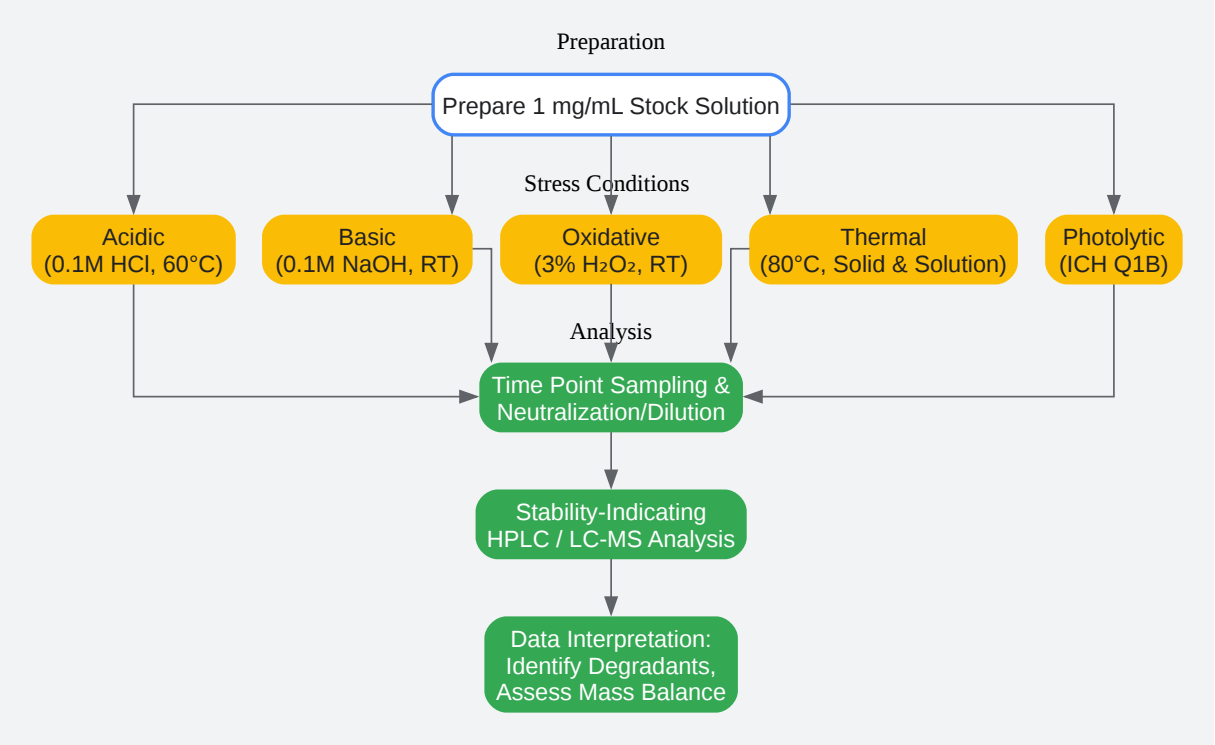
- Photolytic Degradation: Expose a solid sample and a solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter, as per ICH Q1B guidelines.[9][10] A control sample should be stored in the dark.

- Analysis: Analyze all stressed samples against a control (unstressed) sample using a suitable HPLC method. Peak purity analysis (using a PDA detector) and mass balance calculations should be performed.

Workflow for Forced Degradation Study



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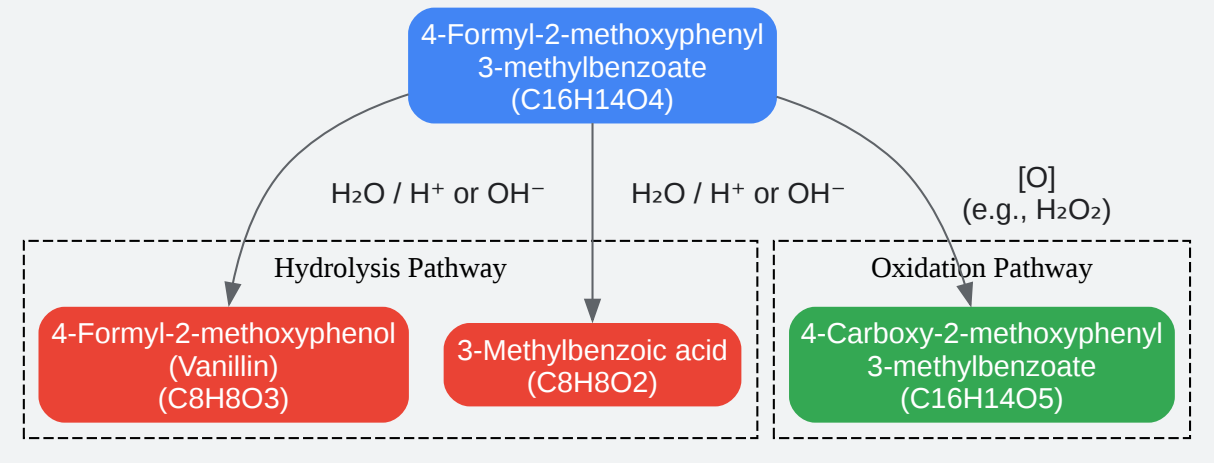
Caption: Workflow for a systematic forced degradation study.

Data & Pathway Visualization

Predicted Degradation Pathways

The primary degradation pathways for **4-Formyl-2-methoxyphenyl 3-methylbenzoate** are hydrolysis and oxidation.



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Caption: Predicted primary degradation pathways.

Table 1: Key Compound and Degradant Information for MS Analysis

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Compound Name	Chemical Formula	Exact Mass (Monoisotopic)	Expected Ion $[M+H]^+$
Parent Compound			
4-Formyl-2-methoxyphenyl 3-methylbenzoate	$C_{16}H_{14}O_4$	270.0892	271.0965
Hydrolysis Products			
4-Formyl-2-methoxyphenol (Vanillin)	$C_8H_8O_3$	152.0473	153.0546
3-Methylbenzoic acid	$C_8H_8O_2$	136.0524	137.0597
Oxidation Product			
4-Carboxy-2-methoxyphenyl 3-methylbenzoate	$C_{16}H_{14}O_5$	286.0841	287.0914

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